

CAS number 3748-13-8 properties and uses

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Compound of Interest

Compound Name: 1,3-Diisopropenylbenzene

Cat. No.: B1663925

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An In-depth Technical Guide to **1,3-Diisopropenylbenzene** (CAS 3748-13-8)

Introduction

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of the chemical compound with CAS number 3748-13-8, identified as **1,3-Diisopropenylbenzene**. This document is intended for researchers, scientists, and professionals in the fields of chemistry and materials science. It is important to note that while the initial query included an interest in drug development applications, the available scientific literature indicates that **1,3-Diisopropenylbenzene** is primarily utilized as a monomer and crosslinking agent in polymer synthesis and does not have established applications in the pharmaceutical or drug development fields.

Chemical and Physical Properties

1,3-Diisopropenylbenzene, also known as m-diisopropenylbenzene, is a divinyl aryl monomer.^[1] It is a colorless to pale yellow liquid that is sensitive to heat and air.^[1] For research purposes, it is often supplied stabilized with TBC (tert-butylcatechol).^{[2][3]}

Table 1: Physical and Chemical Properties of **1,3-Diisopropenylbenzene**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₄	[2][4]
Molecular Weight	158.24 g/mol	[4][5]
IUPAC Name	1,3-bis(prop-1-en-2-yl)benzene	[2]
Synonyms	m-Diisopropenylbenzene, Benzene, 1,3-bis(1-methylethenyl)-	[4][6]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	-40 °C	[4][7]
Boiling Point	231 °C (lit.)	[4][7]
Density	0.925 g/mL at 25 °C (lit.)	[4][7]
Refractive Index (n _{20/D})	1.556 (lit.)	[4]
Flash Point	93 °C	[4]
Vapor Pressure	19.5 Pa at 25°C	[4][7]
Water Solubility	5.6 mg/L at 25°C	[4]
LogP	5.04 at 20°C	[4]
InChI Key	IBVPVTPPYGGAEL-UHFFFAOYSA-N	[2]
SMILES	<chem>CC(=C)C1=CC(=CC=C1)C(=C)C</chem>	[2]

Analytical Data

The identity and purity of **1,3-Diisopropenylbenzene** can be confirmed using various analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

NMR Spectroscopy

- ^1H NMR (400 MHz, CDCl_3): Spectral data is available for **1,3-Diisopropenylbenzene**.^[8]
- ^{13}C NMR (in CDCl_3): The chemical shifts provide evidence for the sp^2 hybridized carbons of the benzene ring and the vinyl groups, as well as the sp^3 hybridized methyl carbons.^[9] Approximate chemical shifts are observed around 142.1 ppm for quaternary aromatic carbons and 138.3 ppm for quaternary vinylic carbons.^[9]

Mass Spectrometry

Gas Chromatography-Mass Spectrometry (GC-MS) is used to confirm the purity of the monomer and identify any synthesis byproducts.^[9] The mass spectrum of **1,3-Diisopropenylbenzene** shows a characteristic fragmentation pattern that serves as a chemical fingerprint.^{[8][9][10]}

Synthesis and Production

While detailed experimental protocols for the synthesis of **1,3-Diisopropenylbenzene** are proprietary to chemical manufacturers, the process generally involves the dehydrogenation of 1,3-diisopropylbenzene. Optimization of reaction parameters such as temperature, pressure, and Weight Hourly Space Velocity (WHSV) is crucial to maximize the yield of the desired isomer and minimize the formation of byproducts.^[9]

Core Applications in Polymer Science

The presence of two polymerizable isopropenyl groups makes **1,3-Diisopropenylbenzene** a valuable building block in polymer chemistry and materials science.^[9] Its primary applications are as a monomer and a crosslinking agent.

Monomer in Polymerization

1,3-Diisopropenylbenzene can be used as a monomer in anionic polymerization.^{[3][4]} This type of polymerization is characterized by a relatively low ceiling temperature and differences in reactivity between the two double bonds.^{[3][4]}

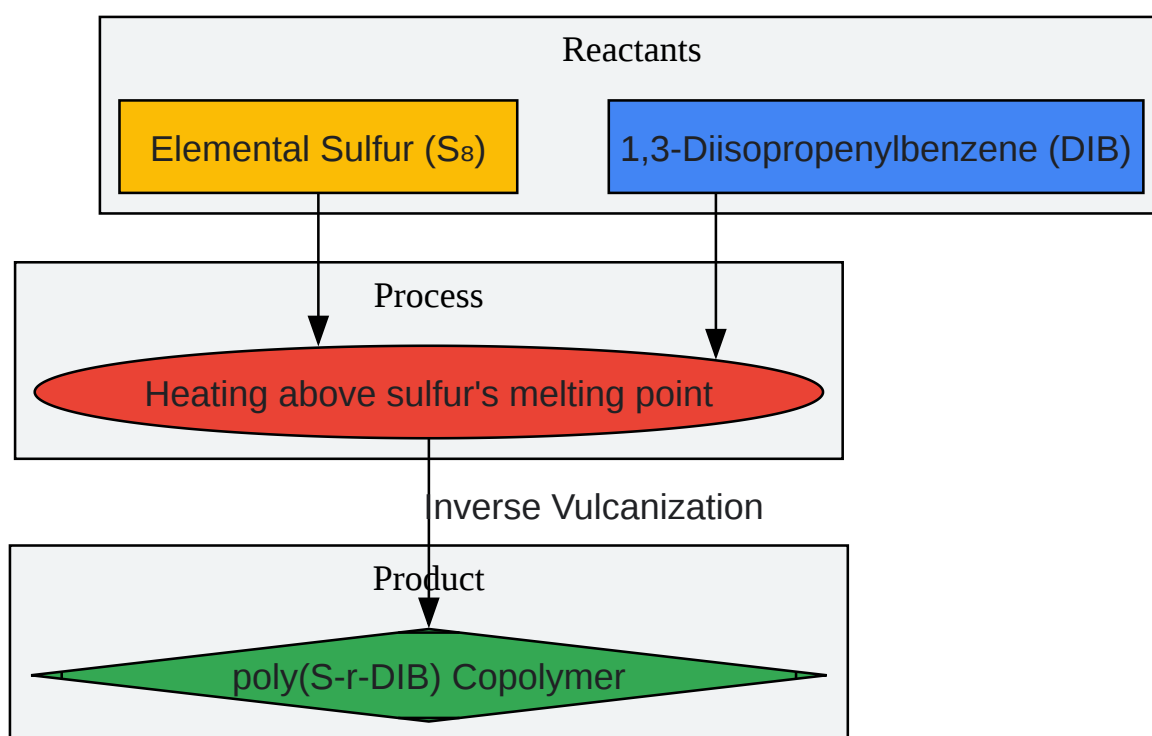
Crosslinking Agent

As a crosslinking agent, **1,3-Diisopropenylbenzene** is used to create networked polymer structures, which enhances the mechanical and thermal properties of the resulting materials.^[9]

A notable application is in the preparation of novel crosslinked radiation-grafted poly(ethylene-alt-tetrafluoroethylene) (ETFE)-based membranes.[3][4]

Inverse Vulcanization with Sulfur

A significant area of recent research involves the copolymerization of **1,3-Diisopropenylbenzene** with elemental sulfur through a process known as inverse vulcanization.[9] This method yields high-sulfur-content polymers, referred to as poly(S-r-DIB), with unique optical, chemical, and electrochemical properties.[9] These organosulfur polymers have shown potential in advanced materials applications.[9]



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Caption: Inverse Vulcanization of Sulfur with **1,3-Diisopropenylbenzene**.

Emerging Applications

Research into polymers derived from **1,3-Diisopropenylbenzene** has revealed several potential cutting-edge applications.

Advanced Optical Materials

Copolymers of sulfur and **1,3-Diisopropenylbenzene**, particularly deuterated versions, have demonstrated enhanced transparency in the mid-infrared region, making them promising for IR optics.^[9]

Environmental Remediation

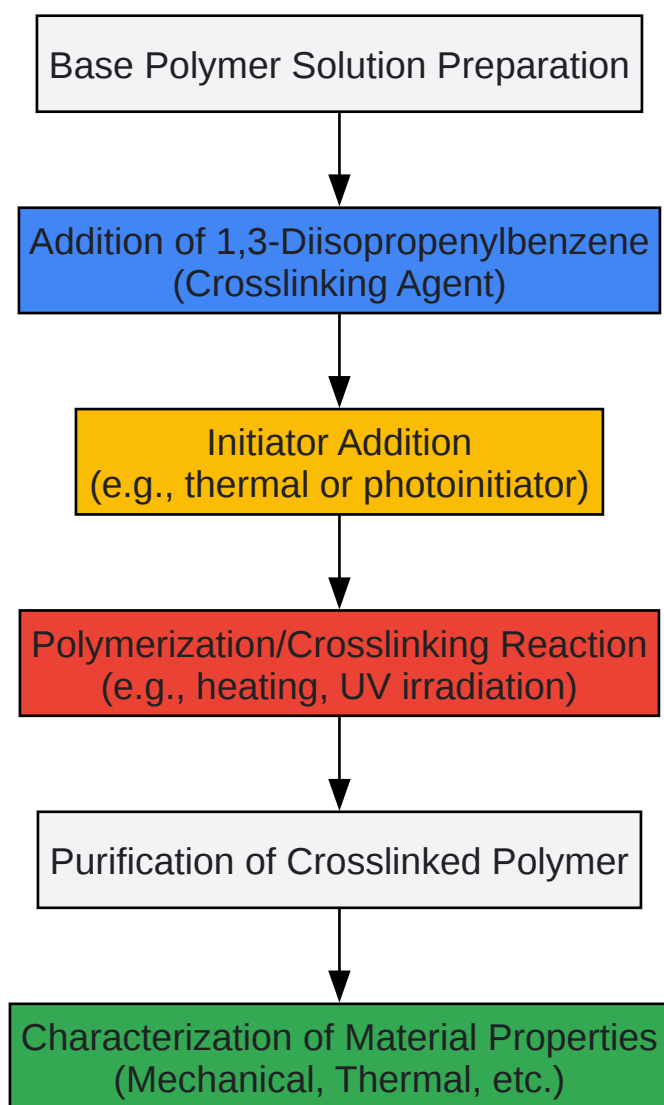
Porous sulfur polymers synthesized using **1,3-Diisopropenylbenzene** have shown potential for environmental applications, such as the removal of organic contaminants from water due to their high adsorption capacity.^[9]

Antimicrobial Surfaces

Poly(sulfur-co-**1,3-diisopropenylbenzene**) surfaces have exhibited antimicrobial activity against both Gram-positive and Gram-negative bacteria.^[9] Studies have shown these materials can be effective in killing bacteria such as *Escherichia coli*.^[9]

Experimental Workflow: Polymer Synthesis

The general workflow for synthesizing polymers using **1,3-Diisopropenylbenzene** as a crosslinking agent involves several key steps, from the preparation of the initial polymer solution to the final crosslinking process.



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Caption: General Experimental Workflow for Polymer Crosslinking.

Safety and Handling

1,3-Diisopropenylbenzene is classified with GHS hazard statements H227 (Combustible liquid), H316 (Causes mild skin irritation), and H320 (Causes eye irritation). It should be handled in a well-ventilated area with appropriate personal protective equipment. It is incompatible with oxidizing agents and acids.^[1] For long-term storage, it should be kept in a dark place, sealed in dry conditions, and refrigerated at 2-8°C.

Conclusion

1,3-Diisopropenylbenzene (CAS 3748-13-8) is a versatile chemical intermediate with significant applications in polymer science. Its ability to act as both a monomer and a crosslinking agent allows for the synthesis of a wide range of polymers with tailored mechanical, thermal, and optical properties. While its use is currently confined to materials science and industrial applications, ongoing research into novel polymers derived from this compound continues to expand its potential in areas such as advanced optics, environmental remediation, and antimicrobial materials. There is no evidence in the current scientific literature to support its use in drug development or other biomedical applications.

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